

3-Methylbutanal CAS number and molecular structure

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Compound of Interest

Compound Name: 3-Methylbutanal

Cat. No.: B7770604

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An In-depth Technical Guide to 3-Methylbutanal

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical compounds is paramount. This guide provides a detailed overview of **3-Methylbutanal**, a significant aldehyde in various scientific and industrial applications.

Core Chemical Identity

CAS Number: 590-86-3[1][2][3][4][5]

Molecular Formula: C₅H₁₀O[1][2][3][4][6][7][8]

IUPAC Name: **3-Methylbutanal**[2][3][4][5]

Synonyms: Isovaleraldehyde, Isopentanal, 3-Methylbutyraldehyde[1][2][4][5]

Physicochemical Properties

A summary of the key physicochemical properties of **3-Methylbutanal** is presented in the table below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value	Source
Molecular Weight	86.13 g/mol	[1][7]
Boiling Point	92.5 °C at 760 Torr	[1]
Melting Point	-51 °C	[1][4]
Density	0.7977 g/cm ³ at 20 °C	[1]
Water Solubility	14 mg/mL at 20 °C	[4]
Canonical SMILES	<chem>CC(C)CC=O</chem>	[1][2][3][4][6][7]
InChI	InChI=1S/C5H10O/c1-5(2)3-4-6/h4-5H,3H2,1-2H3	[1][3][4][5][7]
InChIKey	YGHRJJRRZDOVPD-UHFFFAOYSA-N	[1][2][3][4][5][7]

Molecular Structure

The molecular structure of **3-Methylbutanal** is characterized by a four-carbon chain (butanal) with a methyl group attached to the third carbon. The structure includes a terminal aldehyde functional group.

Caption: Molecular structure of **3-Methylbutanal**.

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